

Personal Protective Equipment (PPE) & Handling Guide: N-3-Chlorophenylanthranilic Acid

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Compound of Interest

Compound Name:	<i>N-3-Chlorophenylanthranilic acid</i>
CAS No.:	22394-36-1
Cat. No.:	B14707039

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CAS Number: 13278-36-9 Synonyms: N-(3-Chlorophenyl)-2-aminobenzoic acid; 3-Chlorofenamic acid precursor Physical State: Solid (Pale yellow to off-white powder)

Executive Safety Summary (The "Why")

As a Senior Application Scientist, I prioritize understanding the mechanism of hazard over simply memorizing rules. **N-3-Chlorophenylanthranilic acid** is a halogenated derivative of anthranilic acid. The addition of the chlorine atom at the meta-position of the phenyl ring significantly increases the molecule's lipophilicity (LogP ~3.9) compared to its parent compound.

What this means for you:

- **Enhanced Permeation:** The increased lipophilicity facilitates faster transdermal absorption than non-halogenated anthranilates.

- Irritation Potential: It acts as a proton donor. Upon contact with mucous membranes (eyes, lungs), it can cause immediate, stinging irritation (H315, H319, H335).
- Dust Hazard: As a dry powder, electrostatic charging is common, leading to "flying" particles that can bypass standard safety glasses if gaps exist.

Core Hazard Classifications (GHS):

- Skin Irritation: Category 2 (H315)
- Eye Irritation: Category 2A (H319)
- STOT-SE: Category 3 (Respiratory Irritation) (H335)

Hierarchy of Controls & PPE Selection

Do not rely on PPE alone. The primary control for this compound is containment.^[1]

Engineering Controls (Primary)

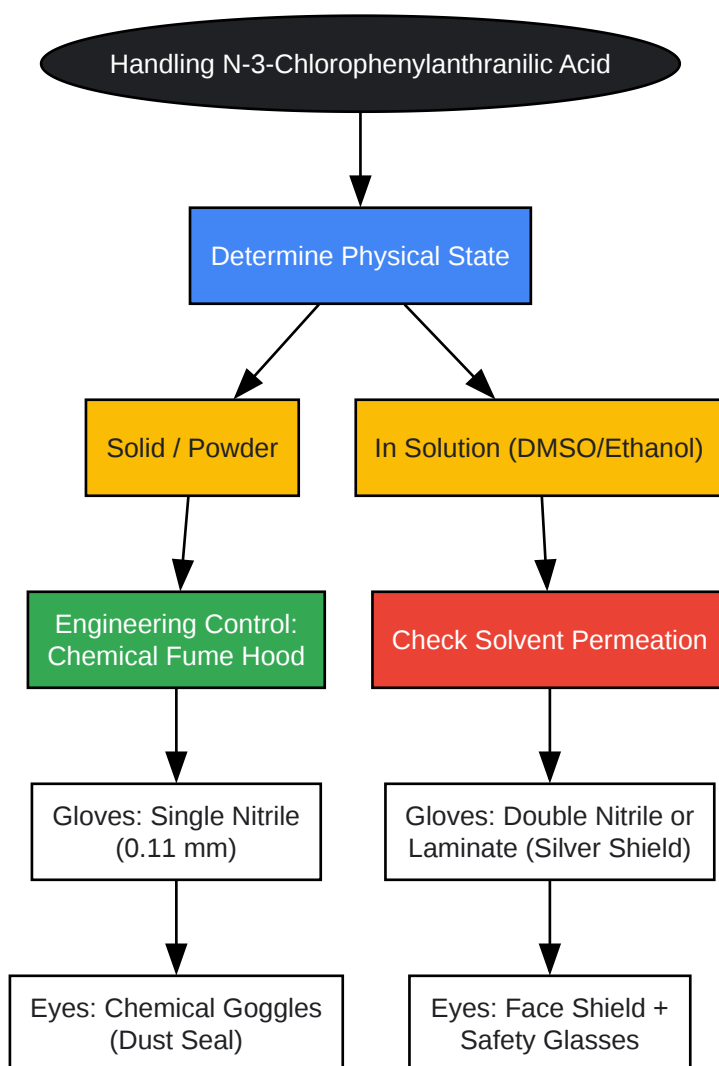
- Chemical Fume Hood: Mandatory for all open handling (weighing, solubilizing). Maintain sash at the certified working height (usually 18 inches).
- Static Control: Use an ionizing bar or anti-static gun during weighing to prevent powder dispersal.

PPE Selection Matrix (Secondary)

Protection Zone	Recommended Equipment	Technical Rationale
Hand (Solid)	Nitrile Gloves (Min. 0.11 mm thickness)	Provides adequate barrier against dry powder. Latex is not recommended due to variable permeability to organic acids.
Hand (Solution)	Double Nitrile or Silver Shield®	If dissolved in DMSO or DMF (common solvents for this compound), the solvent drives the permeation risk. DMSO carries solutes through skin rapidly.
Eye/Face	Chemical Splash Goggles (Indirect Vent)	Safety glasses with side shields are insufficient for fine powders that drift. Goggles seal the orbital area.
Respiratory	Fume Hood (Primary) or N95/P100 (Backup)	If hood access is impossible (rare), a fit-tested N95 is the absolute minimum. P100 is preferred for fine particulates.
Body	Lab Coat (High-neck, long sleeve)	Standard cotton/poly blend is acceptable. Tyvek sleeves recommended if handling >10g to prevent cuff exposure.

Decision Logic: PPE Selection

The following diagram illustrates the logical flow for selecting the correct PPE based on the state of the matter.



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Caption: Logic flow for selecting PPE based on physical state. Note the increased glove requirement for solutions.

Operational Protocol: Safe Handling & Weighing

Objective: Transfer **N-3-Chlorophenylanthranilic acid** from stock container to reaction vessel with zero exposure.

Pre-Work Checklist

- Verify Ventilation: Ensure fume hood flow monitor reads "Safe" (typically 80–100 fpm face velocity).

- De-clutter: Remove unnecessary equipment from the hood to prevent air turbulence.
- Prepare Waste: Have a solid waste container labeled "Halogenated Organic Solid" ready inside the hood.

Step-by-Step Workflow

1. Anti-Static Preparation

- Why: Halogenated aromatic acids are prone to static buildup.
- Action: Wipe the spatula and the exterior of the weighing boat with an anti-static wipe or use an ionizing fan. This prevents the powder from "jumping" during transfer.

2. The "Deep Hood" Technique

- Place the balance at least 6 inches back from the sash plane.
- Keep hands strictly inside the hood. Do not withdraw hands while holding the open spatula.

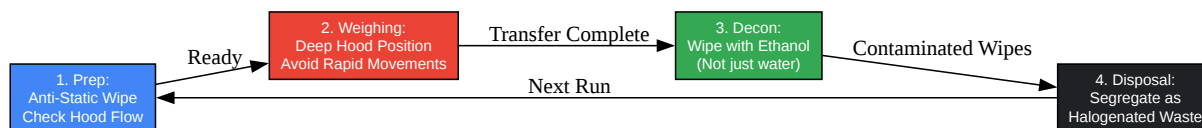
3. Transfer & Solubilization

- Weigh the required mass.
- Critical: If dissolving in DMSO, add the solvent to the solid, not vice-versa, to minimize splash risk.
- Cap the vessel immediately.

4. Decontamination

- Wipe the balance area with a tissue dampened with Ethanol (70%). Water alone is ineffective due to the compound's lipophilicity.
- Dispose of the tissue in the solid waste stream.

Visual Workflow: The Safe Loop



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Caption: Operational loop ensuring containment from preparation through disposal.

Emergency Procedures

Accidental Spills (Solid)

- Do NOT blow dust.
- Cover the spill with a paper towel dampened with Ethanol or Acetone.
- Wipe inward from the periphery to the center to avoid spreading.
- Place all cleanup materials in a bag labeled "Hazardous Waste - Halogenated."

Accidental Spills (Solution)

- If dissolved in DMSO: Do not touch with standard nitrile gloves. Use forceps or double-glove immediately.
- Absorb with vermiculite or spill pads.
- Clean surface with soap and water after solvent removal.

Exposure Response^[2]^[3]

- Eye Contact: Flush immediately with water for 15 minutes.^[2]^[3] The chlorine substitution makes this compound acidic; immediate dilution is critical to prevent corneal etching.
- Skin Contact: Wash with soap and water.^[4] Do not use alcohol on skin (it may enhance absorption).

Disposal & Waste Management

Because this molecule contains a Chlorine atom attached to an aromatic ring, it must be treated as Halogenated Organic Waste.

- Solid Waste: Dispose of pure powder and contaminated gloves/wipes in the "Solid Hazardous Waste" drum.
- Liquid Waste:
 - If dissolved in non-halogenated solvents (e.g., Ethanol), segregate into the "Halogenated Solvents" stream. Do not mix with non-halogenated waste, as this increases disposal costs and complicates incineration.
- Drain Disposal: Strictly Prohibited. The compound is toxic to aquatic life (H402/H412) and difficult to biodegrade.

References

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 83669, N-(3-Chlorophenyl)anthranilic acid. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Laboratory Safety Guidance. Retrieved from [\[Link\]](#)
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved from [\[Link\]](#)

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- 1. spectrumchemical.com [spectrumchemical.com]

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- [3. fishersci.ie](https://fishersci.ie) [fishersci.ie]
- [4. pentachemicals.eu](https://pentachemicals.eu) [pentachemicals.eu]
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